

# Pigment Yellow 139: A Technical Guide for Biological Applications

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## Compound of Interest

Compound Name: PIGMENT YELLOW 139

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## Abstract

**Pigment Yellow 139** (PY139), an isoindoline-based organic compound, is a high-performance pigment widely utilized in industrial applications for its exceptional stability and vibrant color.[1][2][3] Several commercial suppliers have recently categorized PY139 as a "biological dye and indicator," sparking interest in its potential for life science research.[4][5] This technical guide provides a comprehensive review of the existing data on **Pigment Yellow 139**, evaluates its potential as a biological dye and indicator based on its known properties and the activities of related compounds, and offers a roadmap for its scientific validation in biological applications. While direct evidence in biological systems is scarce, its inherent fluorescence, high photostability, and low toxicity profile suggest a promising, yet unexplored, frontier in cellular imaging and sensing.

## Introduction

**Pigment Yellow 139**, also known by its Colour Index name C.I. 56298, is a synthetic organic pigment belonging to the isoindoline class.[1][2] Its molecular structure imparts significant stability, making it resistant to heat, light, and various chemical agents.[3][6][7] These properties have cemented its role in demanding industrial applications, including automotive coatings, plastics, and high-grade printing inks.[3][6][7]

The classification of PY139 as a "biological dye and indicator" by several chemical vendors is intriguing.[4][5] However, a thorough review of the scientific literature reveals a significant gap; there are no published studies detailing its use for cell staining, as a fluorescent probe in a biological context, or as a quantitative biological indicator. This guide aims to bridge this gap by consolidating the available physicochemical and toxicological data and framing it within the context of biological research. We will explore the potential of PY139 by examining the properties of the broader isoindoline chemical family, which has shown promise in the development of fluorescent probes for cell and tissue imaging.[8][9][10]

## Physicochemical and Photophysical Properties

The suitability of any compound for biological imaging or sensing is fundamentally dependent on its physical, chemical, and photophysical characteristics. While most available data for PY139 pertains to its use as a solid pigment, it provides a critical foundation for predicting its behavior in biological systems.

One recent study on the artificial aging of pigments has confirmed that PY139 is not only highly photostable but also exhibits characteristic luminescence. The study identified a maximum fluorescence emission at 572 nm when excited at 530 nm, providing the first concrete evidence of its potential as a fluorophore.[11] Some commercial sources also claim it changes color with pH, a critical property for an indicator, though quantitative data on the pKa or effective range is not publicly available.[12][13]

The following tables summarize the available quantitative data for **Pigment Yellow 139**.

### Table 1: General and Physical Properties

Property	Value	Source(s)
Chemical Name	5,5'-(1H-Isoindole-1,3(2H)-diylidene)dibarbituric acid	[1][3]
C.I. Name	Pigment Yellow 139	[1][2]
C.I. Number	56298	[1][2]
CAS Number	36888-99-0	[1]
Molecular Formula	C <sub>16</sub> H <sub>9</sub> N <sub>5</sub> O <sub>6</sub>	[1]
Molecular Weight	367.27 g/mol	[12][14]
Appearance	Yellow to reddish-yellow powder	[12][15]
Density	1.6 - 1.742 g/cm <sup>3</sup>	[1][2]
Solubility	Virtually insoluble in water; Soluble in some organic solvents	[1][12][13]
pH Value (in suspension)	5.0 - 7.0	[2][6][15]
Oil Absorption	35 - 50 g/100g	[2][6][16]

**Table 2: Photophysical Properties**

Property	Value	Source(s)
Excitation Maximum (λ <sub>ex</sub> )	530 nm	[11]
Emission Maximum (λ <sub>em</sub> )	572 nm	[11]
Absorption Maximum (λ <sub>abs</sub> )	595 nm (in organic solvent)	[12][13]
Photostability	Excellent (Lightfastness rating of 7-8 on a scale of 8)	[6][7][14]

**Table 3: Resistance and Fastness Properties**

Property	Rating/Value	Source(s)
Heat Resistance	Stable up to 250-280 °C	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[15]</a>
Acid Resistance	Excellent (Rating 5/5)	<a href="#">[6]</a> <a href="#">[15]</a>
Alkali Resistance	Good to Excellent (Rating 4-5/5)	<a href="#">[6]</a> <a href="#">[15]</a>
Solvent Resistance (Ethanol, MEK, etc.)	Excellent (Rating 5/5)	<a href="#">[2]</a>
Migration Resistance (in PVC)	Excellent (Rating 5/5)	<a href="#">[2]</a>

## Toxicology and Biocompatibility Assessment

A primary consideration for any compound intended for biological use, particularly in live-cell imaging, is its cytotoxicity and overall biocompatibility. Toxicological data for **Pigment Yellow 139**, derived from safety data sheets for its industrial use, indicates a low acute toxicity profile.

- Acute Oral Toxicity: LD50 > 10,000 mg/kg in rats, suggesting it is virtually nontoxic after a single ingestion.[\[17\]](#)
- Skin and Eye Irritation: Non-irritant in rabbit studies.[\[18\]](#)
- Sensitization: Not found to be a skin sensitizer.[\[18\]](#)

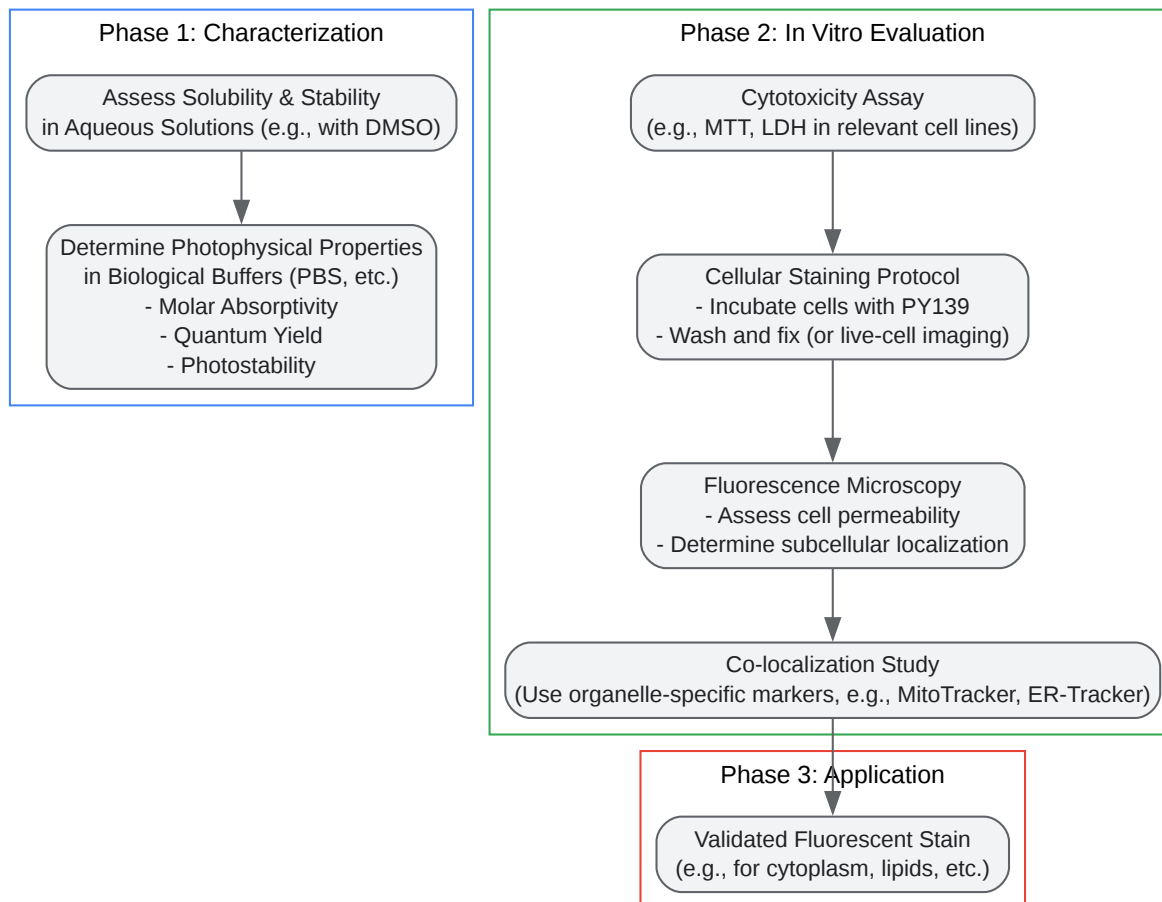
While these findings are encouraging, they do not constitute a comprehensive biocompatibility assessment for in vitro or in vivo research applications. However, the broader class of isoindoline derivatives is actively being explored in drug development. Studies have shown that certain isoindoline-1,3-dione derivatives possess anticancer properties, inducing apoptosis in leukemia cell lines.[\[19\]](#)[\[20\]](#) Other derivatives have demonstrated neuroprotective effects in neuronal-like cell lines by mitigating oxidative stress.[\[21\]](#) This suggests that the core isoindoline scaffold can be well-tolerated by biological systems, warranting further investigation into the specific biocompatibility of **Pigment Yellow 139** in relevant cell models.

## Potential as a Biological Fluorescent Probe

The confirmed fluorescence and high photostability of **Pigment Yellow 139** are its most promising features for biological imaging.[11] The field of fluorescent probe development has seen significant advances by modifying existing dye scaffolds, and the isoindoline core is a prime candidate for such exploration.[8][10][22]

Modified isoindolediones have been successfully synthesized to create bright, red-shifted fluorescent probes for cell and tissue imaging, demonstrating minimal interference from cellular autofluorescence.[8][9] These probes can be designed as "turn-on" sensors that fluoresce only upon reacting with a specific analyte, such as reactive oxygen species (ROS).[23]

Given that **Pigment Yellow 139** is already fluorescent, it may serve as a structural backbone for new probes or could potentially be used directly as a cellular stain. Its utility will depend on its ability to cross cell membranes and its potential to localize to specific organelles or structures. The workflow below outlines a logical progression for validating its use as a fluorescent biological stain.



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*Workflow for validating PY139 as a fluorescent cell stain.*

## Potential as a Biological pH Indicator

Several sources mention that **Pigment Yellow 139** changes color depending on the pH.<sup>[12][13]</sup> This property, if present within a physiologically relevant range (typically pH 4-8), could make it a useful visual or ratiometric indicator for monitoring pH in biological samples or cell culture media. However, there is currently no published data quantifying this pH sensitivity.

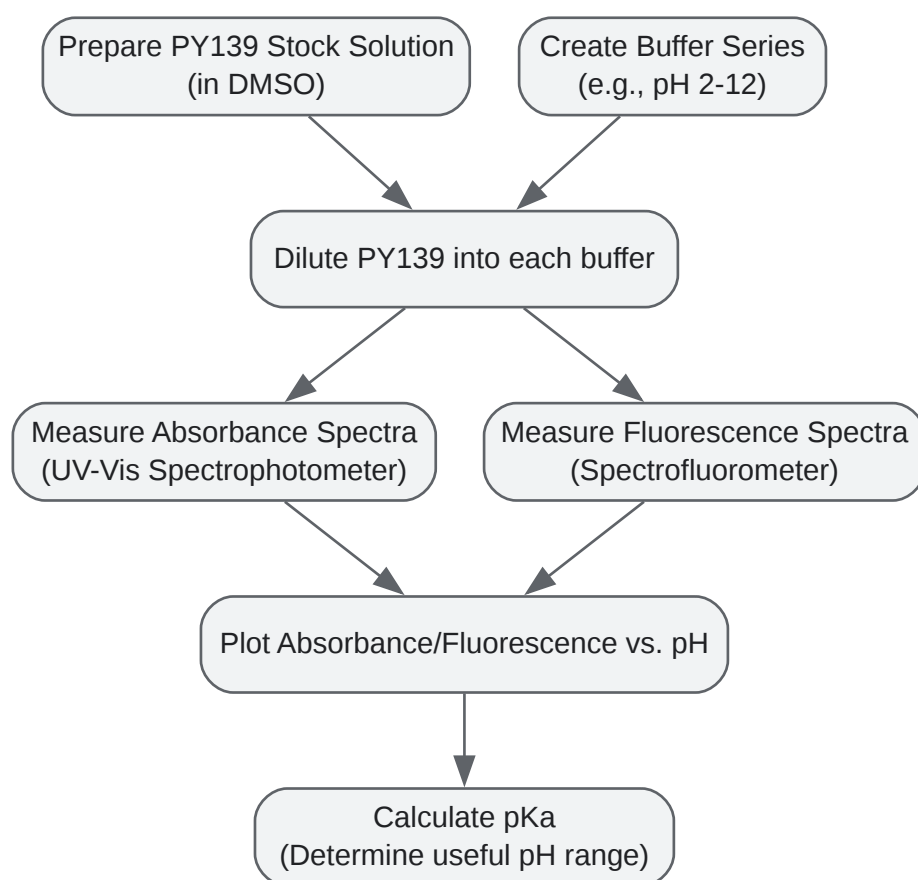
To validate PY139 as a biological pH indicator, a systematic spectroscopic analysis is required. The following generalized protocol outlines the necessary steps.

## Experimental Protocol: Characterization of pH-Dependent Spectral Properties

- Preparation of Stock Solution:
  - Due to its poor water solubility, prepare a concentrated stock solution (e.g., 1-10 mM) of **Pigment Yellow 139** in a water-miscible organic solvent such as dimethyl sulfoxide (DMSO).
- Preparation of Buffer Series:
  - Prepare a series of buffers covering a wide pH range (e.g., pH 2 to 12). Use buffers with appropriate buffering capacities for each range (e.g., citrate for pH 3-6, phosphate for pH 6-8, borate for pH 8-10).
  - Verify the final pH of each buffer solution using a calibrated pH meter.
- Spectroscopic Measurements:
  - For each buffer in the series, prepare a sample by diluting the PY139 stock solution to a final working concentration (e.g., 10-50  $\mu\text{M}$ ). Ensure the final concentration of the organic solvent (DMSO) is low and consistent across all samples (e.g., <1%) to minimize solvent effects.
  - Using a UV-Vis spectrophotometer, record the absorbance spectrum (e.g., from 300 nm to 700 nm) for each sample.
  - Using a spectrofluorometer, record the fluorescence emission spectrum for each sample. It is advisable to record an excitation spectrum first to determine the optimal excitation wavelength at different pH values.
- Data Analysis:
  - Plot the absorbance at the wavelength of maximum change versus pH.

- Plot the fluorescence intensity at the emission maximum versus pH.
- Fit the resulting titration curves to the Henderson-Hasselbalch equation or a suitable sigmoidal function to determine the pKa, which is the pH at which the protonated and deprotonated forms are present in equal concentrations.

The workflow for this characterization process is visualized below.



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*Workflow for characterizing the pH indicator properties of PY139.*

## Conclusion and Future Outlook

**Pigment Yellow 139** stands at an interesting crossroads between industrial application and potential biological utility. While its role as a high-performance pigment is well-established, its classification as a "biological dye and indicator" is, at present, largely aspirational and unsupported by rigorous scientific literature.



This guide has synthesized the available data to reveal that PY139 possesses several key attributes that make it a worthy candidate for biological research:

- **Confirmed Fluorescence:** It is luminescent with known excitation and emission maxima.[11]
- **High Photostability:** It exhibits excellent resistance to light, a crucial feature for fluorescence microscopy.[11]
- **Low Acute Toxicity:** Preliminary data suggests a favorable safety profile.[17]
- **Promising Chemical Scaffold:** The isoindoline core is a known platform for developing biologically active molecules and fluorescent probes.[8][21]

However, significant knowledge gaps remain. Its solubility in aqueous media, cell permeability, subcellular localization, and the specifics of its pH sensitivity are all uncharacterized.

For researchers, scientists, and drug development professionals, **Pigment Yellow 139** represents an opportunity. It is an accessible, stable, and fluorescent compound that invites the very research needed to validate its biological applications. The experimental workflows proposed in this guide provide a clear path forward for any laboratory equipped for basic cell biology and spectroscopy to explore the potential of this "old" pigment and potentially teach it "new tricks" in the world of biological imaging and sensing.[22]

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